

Navigating the Safety Profile of N-Butylacetamide: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N-Butoxyacetamide*

Cat. No.: *B15428253*

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Disclaimer: The following guide pertains to N-Butylacetamide (CAS No. 1119-49-9). Information regarding a compound specifically named "**N-Butoxyacetamide**" is not readily available in public safety literature. It is assumed that the intended compound of interest is N-Butylacetamide. This document is intended for researchers, scientists, and drug development professionals and summarizes publicly available safety data. It is not a substitute for a comprehensive Safety Data Sheet (SDS) provided by a supplier.

This technical guide provides a detailed overview of the safety and handling precautions for N-Butylacetamide, based on available safety data sheets and chemical databases. The information is presented to facilitate safe laboratory practices and risk assessment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of N-Butylacetamide is presented in the table below. These properties are essential for understanding the substance's behavior under various laboratory conditions.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₃ NO	[1][2]
Molecular Weight	115.17 g/mol	[1]
Appearance	Clear colorless liquid or solid crystalline	[3][4]
Boiling Point	228-229 °C at 760 Torr	[3][5]
117 °C at 9 mmHg	[6]	
Melting Point	112-114 °C (Note: Significant discrepancies exist in reported melting points)	[3]
Density	0.8994 g/cm ³ at 20 °C	[3][5]
0.902 g/mL	[7]	
Flash Point	114.5 °C	[2][3]
Water Solubility	8839 mg/L at 25 °C (estimated)	[3]
Vapor Pressure	0.0712 mmHg at 25 °C	[2]
Refractive Index	1.439-1.441	[2][3]

Substance Identification

Accurate identification of a chemical substance is the foundation of laboratory safety.

Identifier	Value	Source(s)
CAS Number	1119-49-9	[1]
EC Number	214-280-9	[3]
InChI	InChI=1S/C6H13NO/c1-3-4-5-7-6(2)8/h3-5H2,1-2H3,(H,7,8)	[1][5]
InChIKey	GYLDXXLJMRTVSS-UHFFFAOYSA-N	[1][5]
SMILES	CCCCNC(C)=O	[6][8]
Synonyms	Acetamide, N-butyl-; Butylacetamide; NSC 27204	[1][3][5]

Hazard Identification and Toxicology

The toxicological properties of N-Butylacetamide have not been fully investigated.[2] Some sources indicate that it may cause eye, skin, and respiratory tract irritation.[2] However, other safety data sheets state that based on available data, the classification criteria for hazards are not met.[4] Due to the limited toxicological data, it is prudent to handle this chemical with care, assuming it may be harmful.

Note on Experimental Protocols: Detailed methodologies for the toxicological and physical-chemical property experiments are not available in standard safety data sheets. This information would be found in primary research literature, which is not readily available for this compound.

Signaling Pathways: Information regarding the signaling pathways or mechanisms of toxicity for N-Butylacetamide is not available in the reviewed sources. A thorough toxicological investigation would be required to elucidate this information.

Handling and Storage Precautions

Proper handling and storage are critical to minimizing exposure and ensuring laboratory safety.

Handling:

- Wash hands thoroughly after handling.[\[2\]](#)
- Use with adequate ventilation.[\[2\]](#)
- Avoid contact with eyes, skin, and clothing.[\[2\]](#)
- Avoid ingestion and inhalation.[\[2\]](#)
- Keep container tightly closed when not in use.[\[2\]](#)
- Avoid formation of dust and aerosols.[\[9\]](#)

Storage:

- Store in a cool, dry, well-ventilated area.[\[2\]](#)
- Keep container tightly closed.[\[4\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[2\]](#)[\[10\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment should be used when handling N-Butylacetamide:

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[\[4\]](#)[\[11\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[4\]](#)
[\[11\]](#) Long-sleeved clothing is recommended.[\[4\]](#)
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection may not be required.[\[4\]](#)[\[10\]](#) If dust or aerosols are generated, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[\[4\]](#)

First-Aid Measures

In case of exposure, follow these first-aid measures:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[4\]](#)[\[12\]](#)

- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.[4][12]
- Inhalation: Remove to fresh air. Get medical attention immediately if symptoms occur.[4][12] If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[2]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[4][12] Do not induce vomiting unless directed to do so by medical personnel.[2]

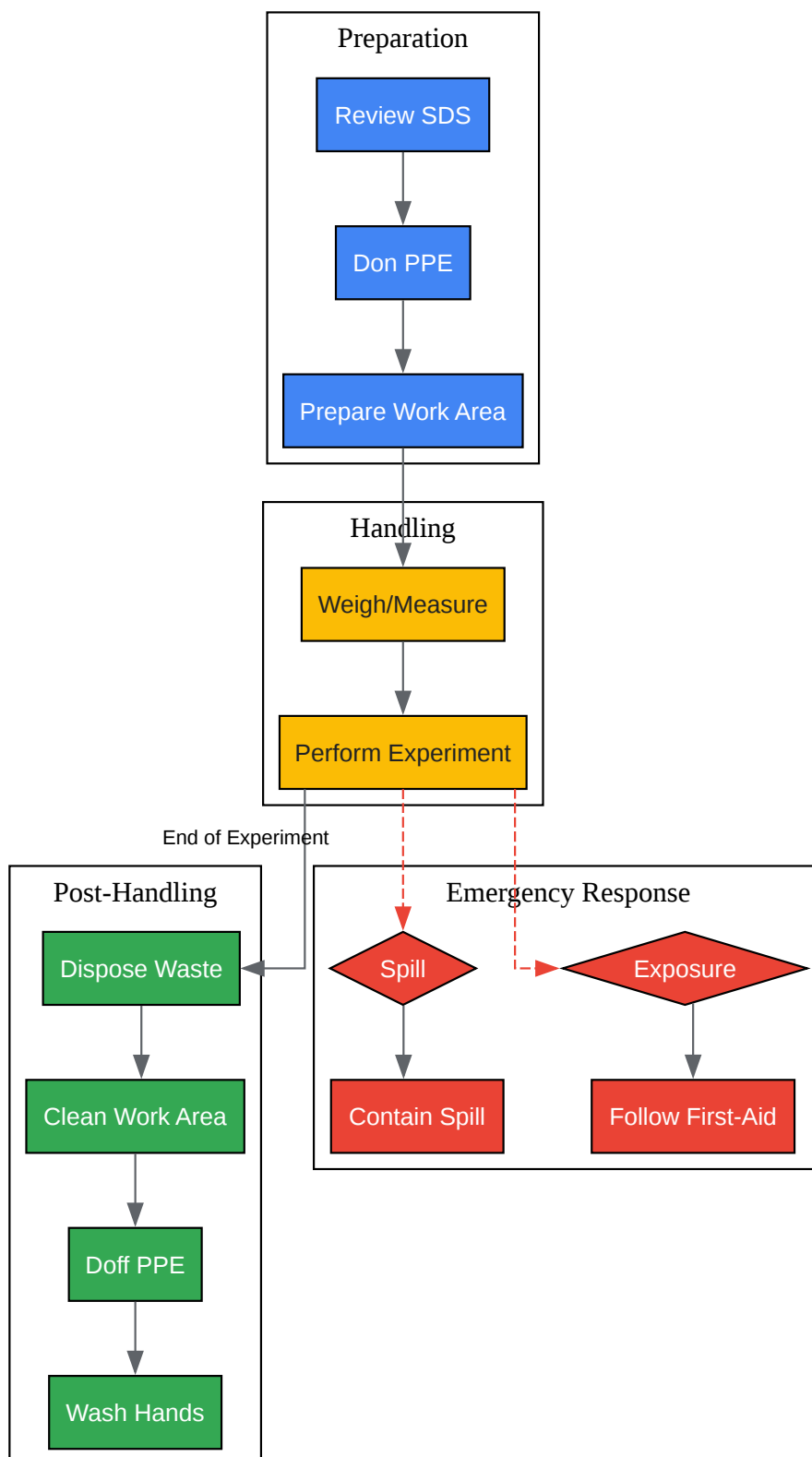
Accidental Release Measures

In the event of a spill:

- Ensure adequate ventilation.[13]
- Use personal protective equipment as required.[13]
- Avoid dust formation.[13]
- Sweep up and shovel into suitable containers for disposal.[10][13]
- Prevent further leakage or spillage if safe to do so.[11]
- Do not let the product enter drains.[9]

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of N-Butylacetamide in a laboratory setting.



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Caption: Safe Handling Workflow for N-Butylacetamide.

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